

Personal protective equipment for handling (R)-UT-155

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Compound of Interest

Compound Name: (R)-UT-155

Cat. No.: B610603

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Essential Safety and Handling Guide for (R)-UT-155

This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of **(R)-UT-155** in a research environment. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

(R)-UT-155 is a selective androgen receptor (AR) antagonist intended for laboratory research use only.^[1] While a specific Safety Data Sheet (SDS) for **(R)-UT-155** was not found, a representative SDS for a similar research compound from the same supplier indicates that it may cause skin irritation, serious eye damage, and respiratory irritation. Therefore, stringent adherence to PPE protocols is mandatory.

Minimum PPE Requirements:^[2]

- Eye and Face Protection: Safety glasses with side shields are the minimum requirement.^[2] For tasks with a splash hazard, chemical splash goggles and a face shield are necessary.^[2]^[3]

- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.^[2] For prolonged handling or direct contact, double-gloving or using thicker, chemical-resistant gloves is recommended. Always consult the glove manufacturer's compatibility chart.
- **Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of splashes or spills, a chemically resistant apron or coveralls should be worn over the lab coat.^[3]
- **Footwear:** Closed-toe shoes must be worn at all times in the laboratory.^[3]
- **Respiratory Protection:** If working with the compound as a powder or in a way that could generate aerosols or dust, a respirator may be necessary.^[3] All work with solid **(R)-UT-155** should be performed in a certified chemical fume hood to minimize inhalation exposure.

Summary of Recommended PPE:

Hazard Type	Required Personal Protective Equipment
Eye/Face Hazard	Safety glasses with side shields (minimum), chemical splash goggles, face shield
Skin Hazard	Nitrile gloves (minimum), lab coat, closed-toe shoes
Inhalation Hazard	Chemical fume hood, respirator (if dust/aerosol generation is likely)

Operational Procedures for Safe Handling

Adherence to standard laboratory operating procedures is critical to minimize exposure and ensure a safe working environment.

Step-by-Step Handling Protocol:

- **Preparation:**
 - Ensure all necessary PPE is available and in good condition.

- Verify that a chemical fume hood is certified and functioning correctly.
- Have a spill kit readily accessible.
- Clearly label all containers with the chemical name and any known hazards.
- Weighing and Aliquoting (for solid compound):
 - Perform all manipulations of the solid compound within a chemical fume hood to prevent inhalation of dust.
 - Use appropriate tools (e.g., spatulas, weigh paper) to handle the powder.
 - Close the container tightly immediately after use.
- Solution Preparation:
 - Prepare solutions in a chemical fume hood.
 - Add the solvent to the solid compound slowly to avoid splashing.
 - Ensure the container is appropriate for the solvent being used.
- Experimental Use:
 - Handle all solutions containing **(R)-UT-155** with the same level of precaution as the solid compound.
 - Avoid direct contact with skin and eyes.
 - Keep containers closed when not in use.
- Post-Handling:
 - Decontaminate all work surfaces with an appropriate solvent and then a cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then goggles/face shield, then lab coat).

- Wash hands thoroughly with soap and water after removing PPE.[4]

Disposal Plan

Proper disposal of **(R)-UT-155** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

- Solid Waste:
 - Collect all solid **(R)-UT-155** waste, including empty stock containers and contaminated items (e.g., weigh paper, pipette tips), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing **(R)-UT-155** in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.[5]
 - The first rinse of any glassware that contained **(R)-UT-155** should be collected as hazardous waste.[5]
- Contaminated PPE:
 - Dispose of grossly contaminated gloves and other disposable PPE as hazardous waste.

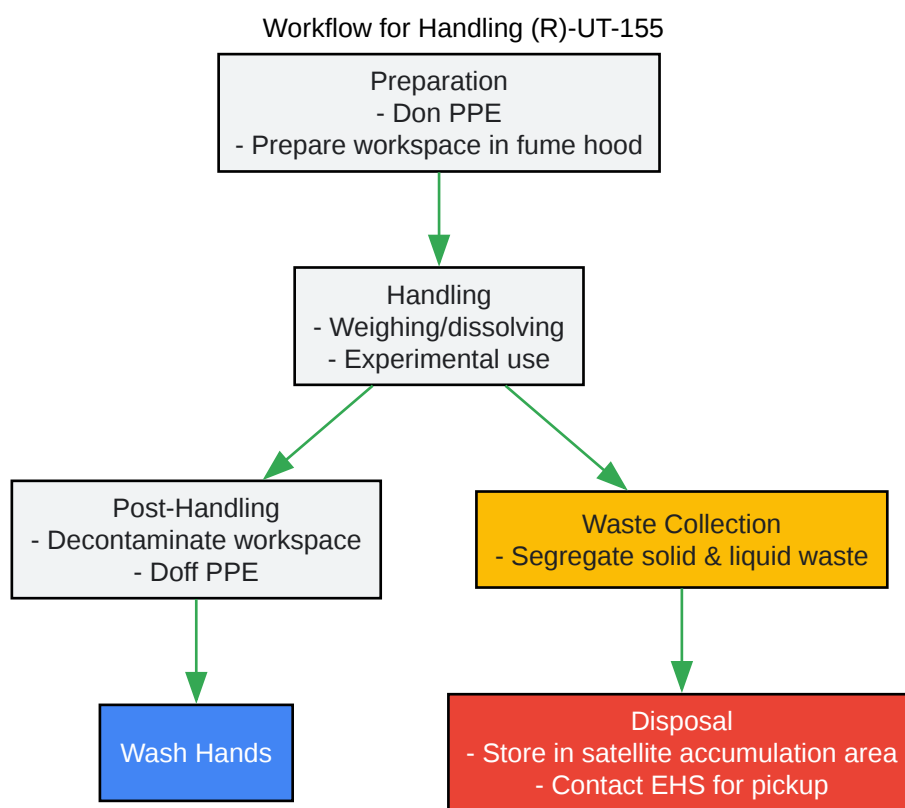
Disposal Workflow:

- Collection: Collect all hazardous waste at the point of generation in appropriately labeled containers.
- Storage: Store hazardous waste containers in a designated satellite accumulation area within the laboratory.

- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste" and the chemical contents.
- Pickup: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **(R)-UT-155** down the drain or in the regular trash.[5]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **(R)-UT-155** in a laboratory setting.



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Caption: General laboratory workflow for the safe handling and disposal of **(R)-UT-155**.

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